

safety and handling of 4-Bromo-2,6-difluoroaniline

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Compound of Interest

Compound Name: 4-Bromo-2,6-difluoroaniline

Cat. No.: B033399

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An In-depth Technical Guide to the Safety and Handling of **4-Bromo-2,6-difluoroaniline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Bromo-2,6-difluoroaniline** (CAS No. 67567-26-4), a versatile building block in pharmaceutical and chemical synthesis.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

4-Bromo-2,6-difluoroaniline is a tri-halogenated aniline derivative.^[2] It appears as a white to brown crystalline powder or solid.^{[3][4][5][6]} While stable under recommended storage conditions, it may react with strong oxidizing agents, acids, and bases.^{[4][5][7]}

Table 1: Physical and Chemical Properties of **4-Bromo-2,6-difluoroaniline**

Property	Value	Source(s)
CAS Number	67567-26-4	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12]
Molecular Formula	C ₆ H ₄ BrF ₂ N	[4] [5] [6] [9]
Molecular Weight	208.01 g/mol	[1] [2] [9]
Appearance	White to brown crystalline powder/solid	[3] [4] [5] [6]
Melting Point	63-65 °C	[4] [5] [6] [11] [12]
Boiling Point	188.2 ± 35.0 °C (Predicted)	[5]
Density	1.788 ± 0.06 g/cm ³ (Predicted)	[1] [5]
Solubility	Sparingly soluble in water; soluble in most organic solvents. [3] [5]	[3] [5]
Stability	Stable under recommended storage conditions. [4] [5] Air sensitive. [10]	[4] [5] [10]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases. [3] [7]	[3] [7]

Hazard Identification and Classification

This chemical is classified as hazardous. It is harmful if swallowed, inhaled, or in contact with skin. It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.[\[7\]](#)[\[8\]](#)[\[10\]](#)

Table 2: GHS Hazard Classification for **4-Bromo-2,6-difluoroaniline**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: Multiple Safety Data Sheets[4][7][8][9]

Signal Word: Warning[8][9][12]

Experimental Protocols for Safe Handling

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [4][8][13]
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[1][4][13]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling this compound.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[1][4][8]
Skin Protection	Impervious, fire/flame-resistant clothing. Handle with chemical-resistant gloves (inspected prior to use).	[1][4][8]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., N95 or P2).	[4][8]

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.[7][8]
- Avoid the formation of dust and aerosols.[7][8][14]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4][7][8]
- Wash hands thoroughly after handling and before breaks.[4][7][8]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[8]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][7][8]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[3][7]
- Store locked up.[7][8][14]

Emergency Procedures

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Table 4: First Aid Protocols for **4-Bromo-2,6-difluoroaniline** Exposure

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately.	[4] [7] [8] [14]
Skin Contact	Immediately take off contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.	[7] [8] [14]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.	[4] [7] [8] [14]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[7] [8] [14] [15]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Use personal protective equipment, including chemical-impermeable gloves and a respirator. Avoid breathing dust and vapors.[\[8\]](#)[\[14\]](#)

- Containment and Cleanup: Sweep up the spilled substance while avoiding dust generation. Collect the material in a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment.[\[4\]](#)[\[8\]](#)
- Environmental Precautions: Prevent the substance from entering drains.[\[7\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[8\]](#)[\[14\]](#)
- Specific Hazards: Hazardous combustion products may include carbon oxides, nitrogen oxides, hydrogen fluoride, and hydrogen bromide gas.[\[4\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.[\[4\]](#)[\[8\]](#)

Toxicological and Disposal Information

Toxicological Data

Detailed quantitative toxicological data for **4-Bromo-2,6-difluoroaniline** is limited. The primary hazards are based on its classification as an acute toxin and irritant.[\[4\]](#)[\[7\]](#)[\[8\]](#)

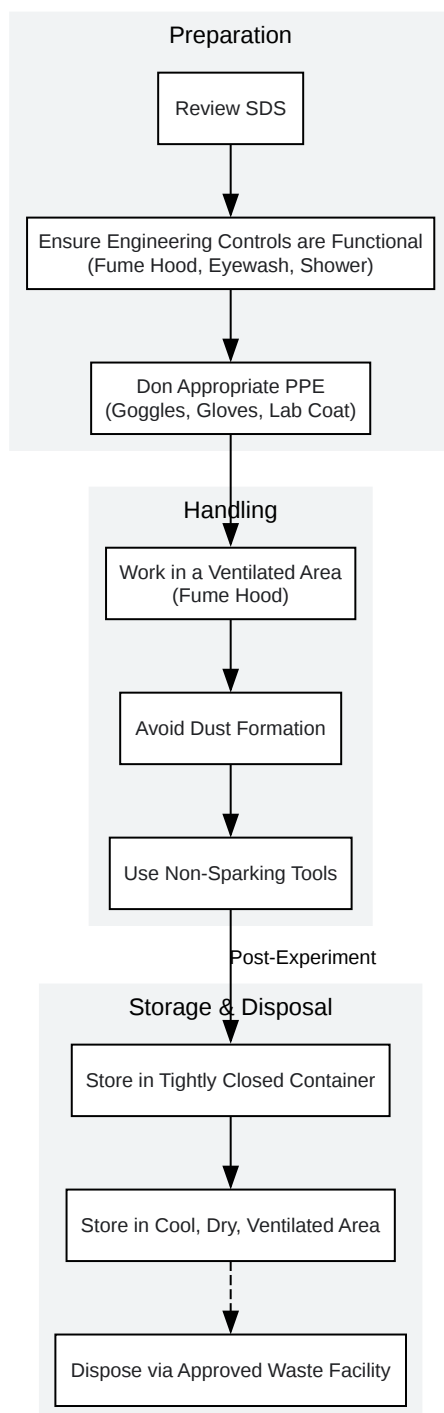
Disposal Considerations

Dispose of contents and containers in accordance with local, state, and national regulations.[\[4\]](#)[\[8\]](#) Disposal should be handled by an accredited disposal contractor.[\[4\]](#)

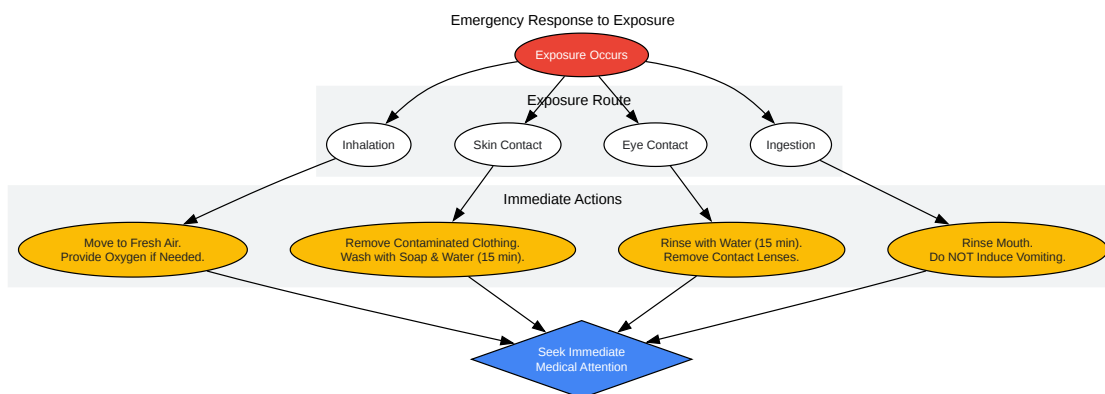
Visual Safety Guides

The following diagrams illustrate key safety and emergency workflows.

Workflow for Handling 4-Bromo-2,6-difluoroaniline

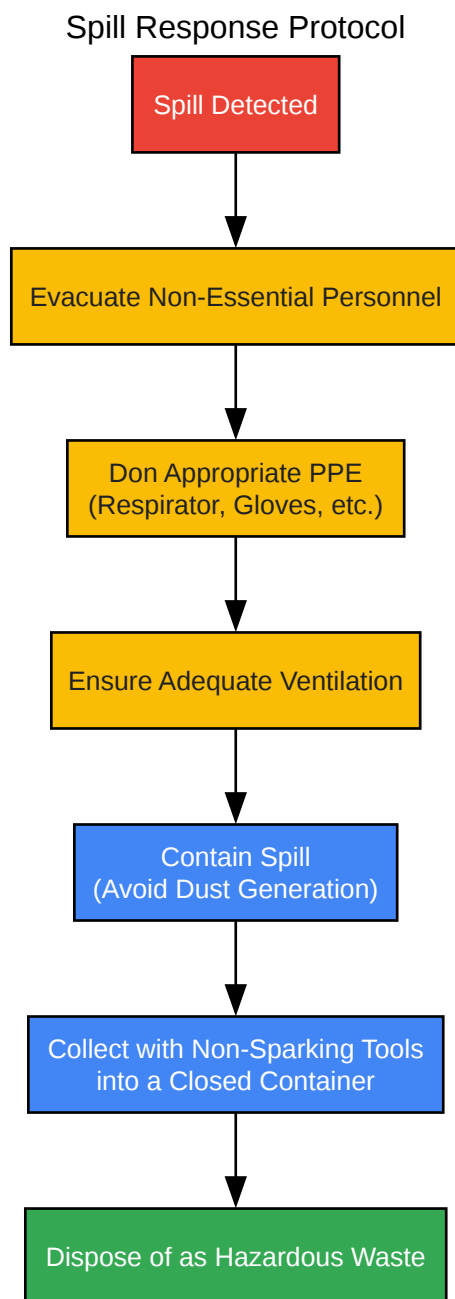
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Caption: General Handling Workflow



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Caption: First Aid for Exposure



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Caption: Accidental Spill Response

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